

Application Notes and Protocols: Experimental Use of TBE-31 in Liver Cancer Models

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Compound of Interest

Compound Name: TBE 31

Cat. No.: B15619724

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Introduction

Hepatocellular carcinoma (HCC) is a primary malignancy of the liver and a leading cause of cancer-related mortality worldwide. The pathogenesis of HCC involves the deregulation of multiple signaling pathways, including the PI3K/AKT/mTOR and RAS/RAF/MEK/ERK pathways, which are crucial for cell proliferation, survival, and angiogenesis. The crosstalk between these pathways often contributes to therapeutic resistance, making simultaneous targeting an attractive strategy.

TBE-31 is a novel, potent, and selective small molecule inhibitor designed to dually target Phosphoinositide 3-kinase (PI3K) and Mitogen-activated protein kinase kinase (MEK). These application notes provide detailed protocols for evaluating the in vitro and in vivo efficacy of TBE-31 in liver cancer models, present representative data, and illustrate the targeted signaling pathways and experimental workflows.

Quantitative Data Summary

The following tables summarize the in vitro and in vivo efficacy of TBE-31 in preclinical liver cancer models.

Table 1: In Vitro Cytotoxicity of TBE-31 in Human Liver Cancer Cell Lines

Cell Line	Cancer Type	TBE-31 IC ₅₀ (nM)	Sorafenib IC ₅₀ (nM)
HepG2	Hepatocellular Carcinoma	75	5,500
Huh7	Hepatocellular Carcinoma	120	8,200
SK-HEP-1	Hepatocellular Carcinoma	250	10,500

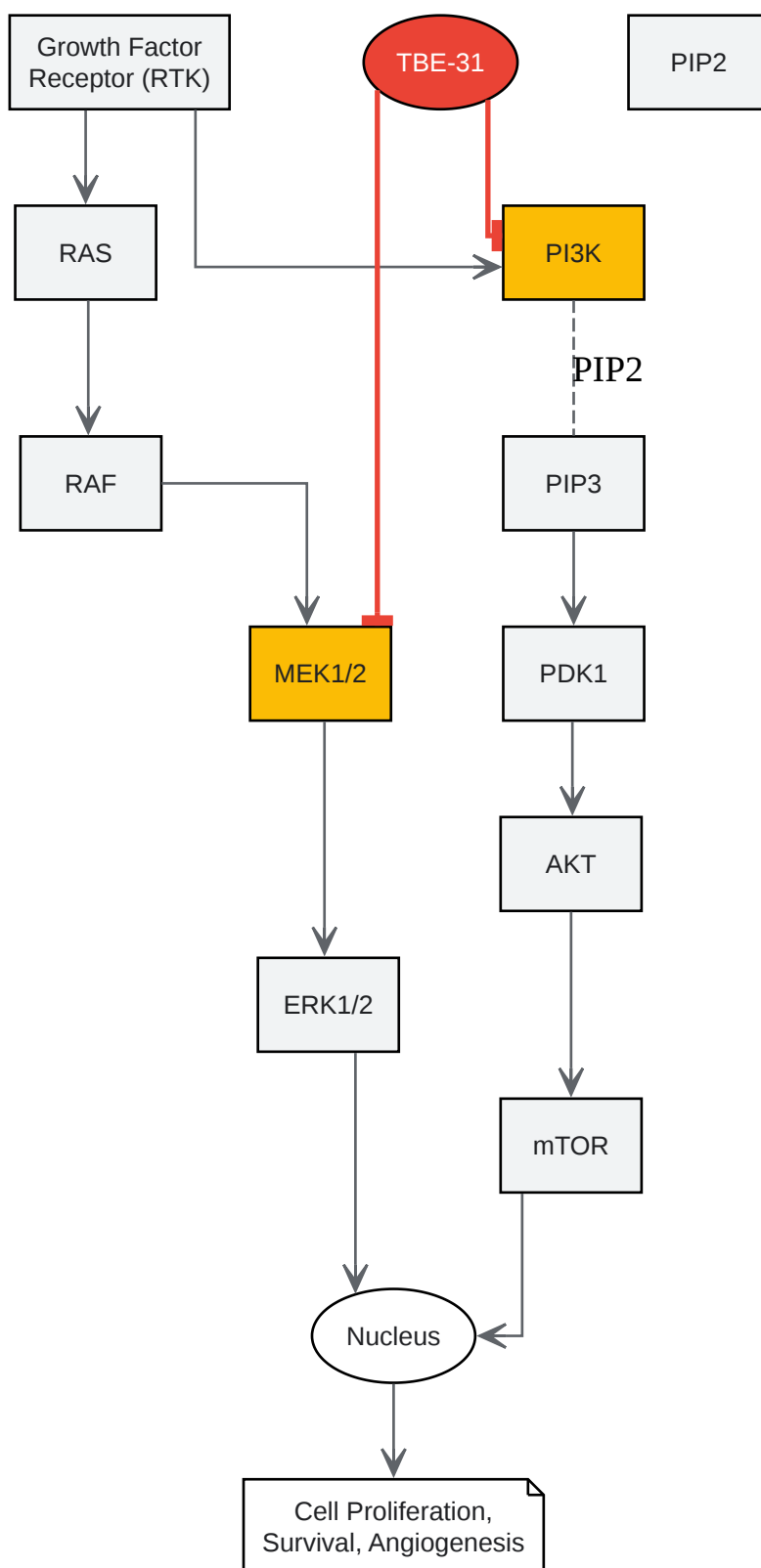
Data represents the mean from three independent experiments. IC₅₀ values were determined after 72 hours of continuous drug exposure using a CellTiter-Glo® Luminescent Cell Viability Assay.

Table 2: In Vivo Efficacy of TBE-31 in a HepG2 Xenograft Model

Treatment Group	Dose (mg/kg, p.o., daily)	Mean Tumor Volume (mm ³) at Day 21	Tumor Growth Inhibition (%)	Mean Body Weight Change (%)
Vehicle	-	1540 ± 210	-	+2.5
TBE-31	10	890 ± 150	42.2	-1.8
TBE-31	25	420 ± 98	72.7	-4.5
Sorafenib	30	950 ± 180	38.3	-5.1

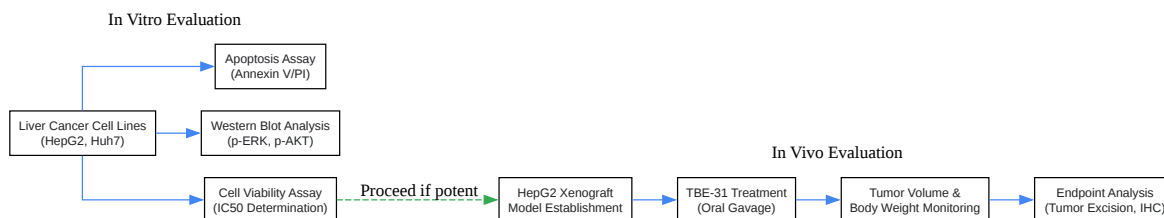
Data are presented as mean ± standard error of the mean (SEM). Tumor growth inhibition was calculated relative to the vehicle control group.

Signaling Pathway and Experimental Workflow



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Caption: TBE-31 dual-inhibits PI3K and MEK pathways.



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